

Molecular weight and CAS number for Acid Red 97

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Compound of Interest

Compound Name: Acid Red 97

Cat. No.: B1218221

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In-Depth Technical Guide: Acid Red 97

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties, toxicological data, and experimental protocols related to **Acid Red 97**. The content is structured to serve as a core resource for professionals in research and development.

Core Data Summary

Acid Red 97, a prominent member of the azo dye class, is characterized by the following key identifiers and properties.

| Parameter | Value | Reference |
|---------------------|--|---|
| CAS Number | 10169-02-5 | [1] [2] [3] [4] [5] [6] |
| Molecular Formula | C ₃₂ H ₂₀ N ₄ Na ₂ O ₈ S ₂ | [1] [3] [4] [5] |
| Molecular Weight | 698.63 g/mol | [1] [2] [3] [4] |
| Alternate Names | C.I. Acid Red 97, Disodium 4,4'-bis(2-hydroxynaphthalen-1-ylazo)biphenyl-2,6'-disulphonate | [2] [3] |
| Physical Appearance | Red to dark red powder | |

Toxicological Profile

Acid Red 97 has been the subject of toxicological studies, primarily focusing on its environmental impact. However, these studies provide valuable insights for broader research applications.

Aquatic Toxicology

A study on the Western clawed frog (*Silurana tropicalis*) investigated the toxicity and endocrine-disrupting potential of **Acid Red 97**. The research indicated that **Acid Red 97** was not lethal to the embryos at the tested concentrations.

Hematotoxicity

Research on the fish species *Catla catla* has demonstrated the hematotoxic potential of **Acid Red 97**. Exposure to a sublethal concentration of the dye resulted in significant alterations to hematological parameters. Specifically, a decrease in hemoglobin (Hb) and red blood cell (RBC) count was observed, alongside an increase in the white blood cell (WBC) count. These findings suggest that **Acid Red 97** can induce anemia and stimulate an immune response in fish.

Experimental Protocols

Detailed methodologies from key toxicological studies are provided below to facilitate the replication and extension of this research.

Hematotoxicity Assessment in *Catla catla*

This protocol outlines the methodology used to evaluate the hematotoxic effects of **Acid Red 97** in fish.

Objective: To determine the effect of a sublethal concentration of **Acid Red 97** on the hematological parameters of *Catla catla*.

Materials:

- **Acid Red 97** (CAS 10169-02-5)
- *Catla catla* fingerlings
- Aquaria
- Water dechlorinator
- Fish feed
- Heparinized syringes
- Microscope slides
- Hemocytometer
- Spectrophotometer
- Reagents for hemoglobin, RBC, and WBC analysis

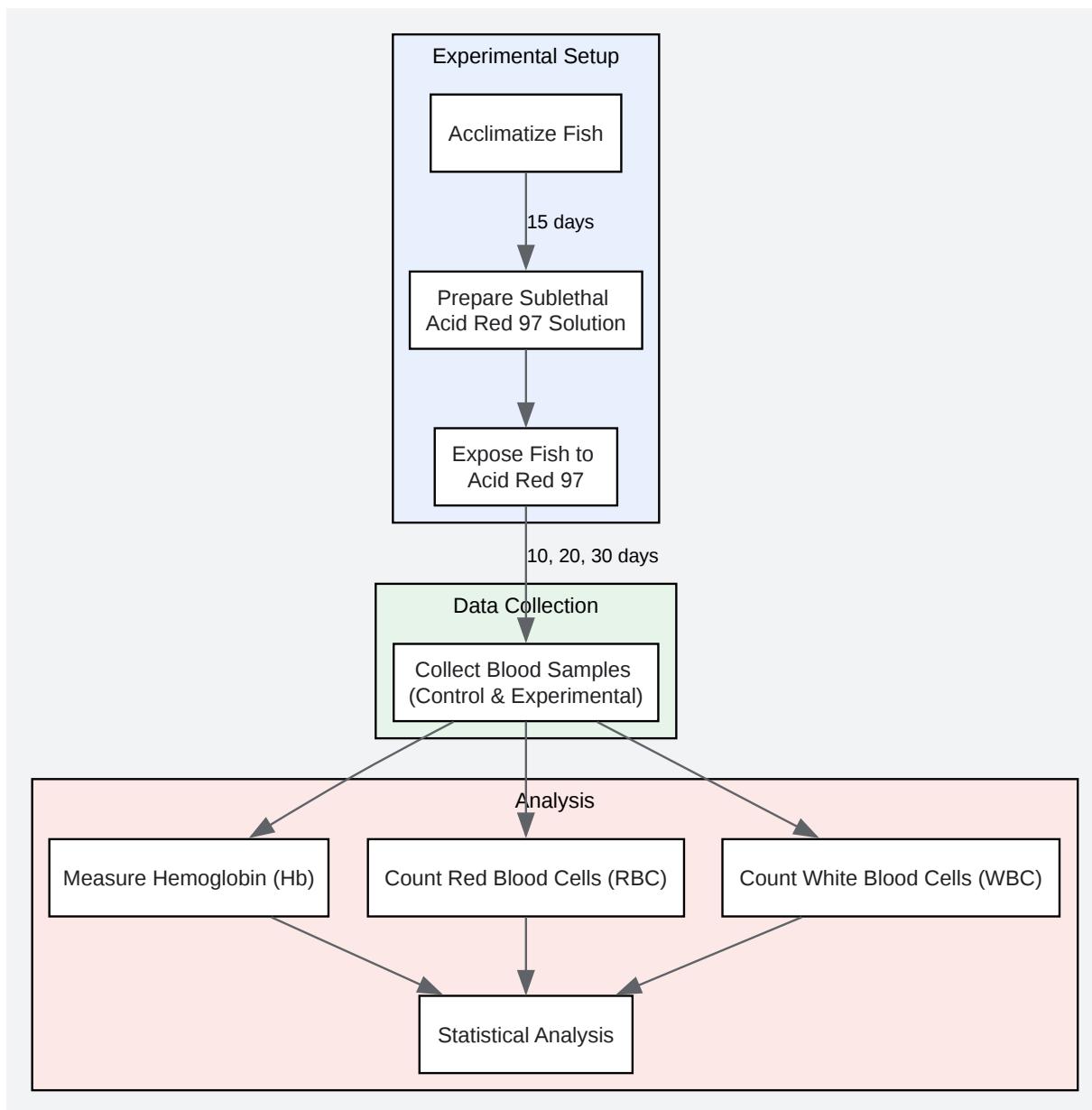
Procedure:

- **Acclimatization:** Acclimatize fish to laboratory conditions for a minimum of two weeks.
- **Exposure:** Prepare a sublethal concentration of **Acid Red 97** in the aquarium water. A previously reported study utilized a concentration based on the LC50 value.

- Blood Sampling: At predetermined time points (e.g., 10, 20, and 30 days), collect blood samples from both control and experimental groups via the caudal vein using heparinized syringes.
- Hematological Analysis:
 - Hemoglobin (Hb): Determine the hemoglobin concentration using a spectrophotometric method.
 - Red Blood Cell (RBC) Count: Dilute the blood sample with an appropriate RBC diluting fluid and count the cells using a hemocytometer.
 - White Blood Cell (WBC) Count: Dilute the blood sample with a WBC diluting fluid and count the cells using a hemocytometer.
- Data Analysis: Statistically analyze the differences in hematological parameters between the control and experimental groups.

Logical Workflow for Hematotoxicity Study

The following diagram illustrates the logical steps involved in conducting a hematotoxicity study of **Acid Red 97**.

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Caption: Workflow for assessing the hematotoxicity of **Acid Red 97**.

This guide serves as a foundational resource for researchers and professionals engaged in the study and application of **Acid Red 97**. The provided data and protocols are intended to support further investigation into its biological effects and potential applications.

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